

An In-depth Technical Guide to the Physical Properties of 5-Phenyltetradecane

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Compound of Interest

Compound Name: 5-Phenyltetradecane

Cat. No.: B14179997

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This technical guide provides a comprehensive overview of the physical properties of **5-phenyltetradecane**, with a specific focus on its boiling point and density. Due to the limited availability of experimental data for **5-phenyltetradecane**, this document also includes data for structurally related isomers to provide a reliable reference framework. Furthermore, detailed experimental protocols for the determination of these properties are outlined to support research and development activities.

Physical Properties of Phenyltetradecane Isomers

While specific experimental data for **5-phenyltetradecane** is not readily available in public literature, the physical properties of other phenyltetradecane isomers, such as 1-phenyltetradecane and 2-phenyltetradecane, have been reported. These values serve as a strong basis for estimating the properties of **5-phenyltetradecane**, as the boiling point and density of long-chain alkylbenzene isomers typically exhibit only minor variations with the position of the phenyl group.

Table 1: Physical Properties of Phenyltetradecane Isomers

Property	1-Phenyltetradecane	2-Phenyltetradecane	5-Phenyltetradecane
CAS Number	1459-10-5[1]	4534-59-2[2]	4534-56-9[3]
Molecular Formula	C ₂₀ H ₃₄ [1]	C ₂₀ H ₃₄ [2]	C ₂₀ H ₃₄ [3]
Molecular Weight	274.48 g/mol [1]	274.49 g/mol [2]	274.49 g/mol
Boiling Point	359 °C (at 760 mmHg) [1][4]	355.4 °C (at 760 mmHg)[2]	Not available
Density	0.854 g/mL (at 20 °C) [1][4]	0.854 g/mL[2]	Not available

Experimental Protocols for Physical Property Determination

Accurate determination of boiling point and density requires precise experimental techniques. The following protocols describe standard high-precision methods applicable to long-chain alkylbenzenes like **5-phenyltetradecane**.

Boiling Point Determination via Ebulliometry

A precise method for determining the boiling point of hydrocarbons involves measuring the vapor pressure at different temperatures using an ebulliometer.[5]

Apparatus:

- An electrically heated boiler.
- A vapor space with a vertical reentrant tube.
- A high-precision platinum resistance thermometer.
- A condenser.
- A system for precise pressure control.

Procedure:

- The purified sample of **5-phenyltetradecane** is placed in the boiler.
- The system is brought to a specific, stable pressure, maintained automatically.
- The sample is heated to its boiling point, and the temperature of the liquid-vapor equilibrium is recorded with the platinum resistance thermometer.
- This measurement is repeated at various fixed pressures.
- The experimental data are then correlated using an equation such as the Antoine equation, $\log(P) = A - B / (C + T)$, to determine the normal boiling point at 760 mmHg.[5]

Density Measurement Using a Vibrating Tube Densimeter

The density of liquid samples can be accurately determined using a vibrating tube densimeter. This technique is based on measuring the change in the resonant frequency of a U-shaped tube when it is filled with the sample.[6]

Apparatus:

- A vibrating tube densimeter.
- A high-precision thermostat for temperature control.
- Reference fluids with known densities for calibration (e.g., dry air and pure water).

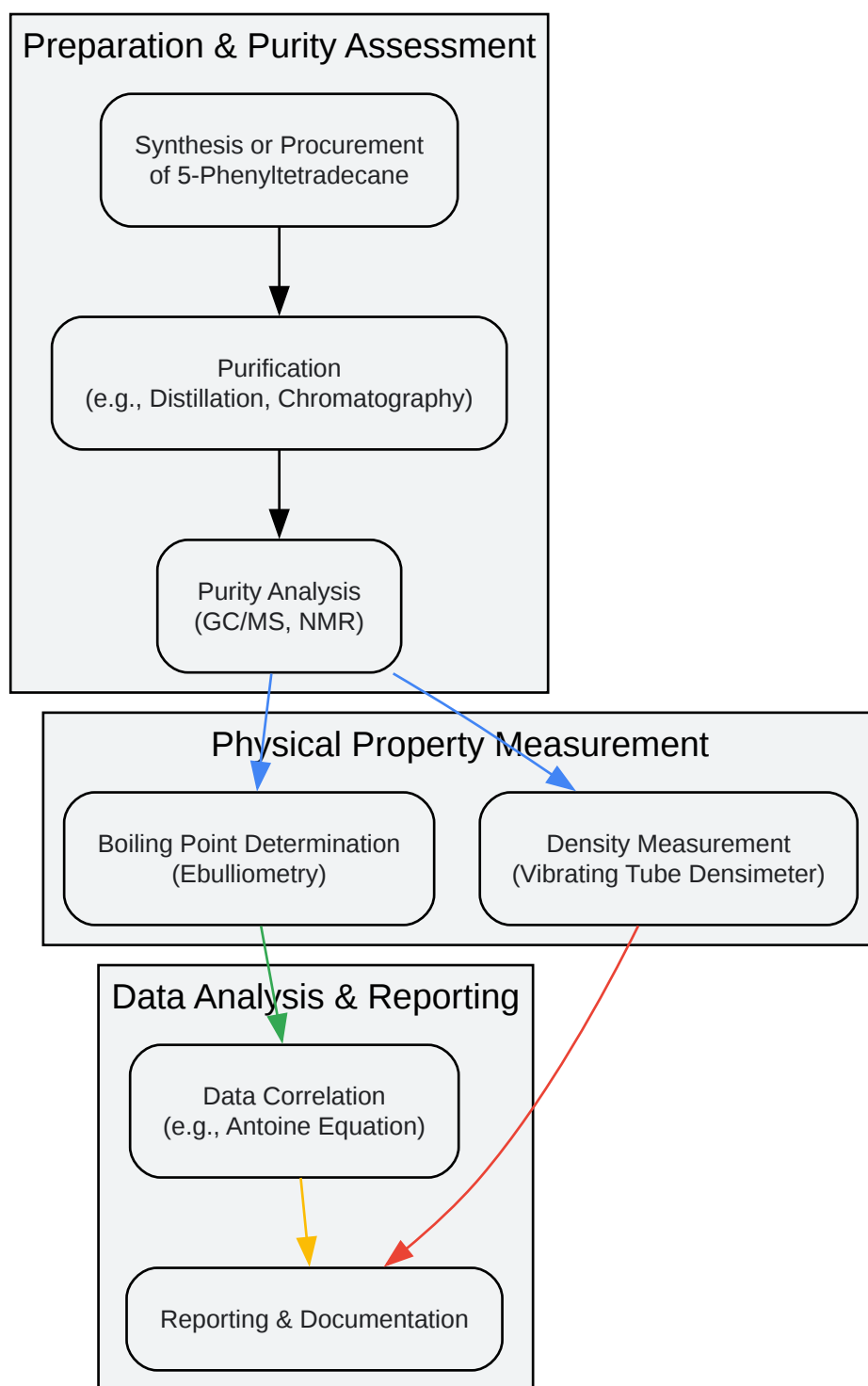
Procedure:

- The densimeter is calibrated using at least two reference fluids of known density.
- The sample of **5-phenyltetradecane** is injected into the measurement cell, ensuring no air bubbles are present.
- The cell is brought to the desired temperature (e.g., 20 °C) and allowed to stabilize.

- The resonant frequency of the tube filled with the sample is measured.
- The density of the sample is calculated from the measured frequency and the calibration parameters. The uncertainty of such measurements can be as low as $0.2 \text{ kg}\cdot\text{m}^{-3}$.[\[6\]](#)

Workflow for Physical Property Characterization

The following diagram illustrates a typical experimental workflow for the characterization of the physical properties of a synthesized or purified organic compound such as **5-phenyltetradecane**.



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Caption: Experimental workflow for determining physical properties.

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